

Technical Procurement & Utilization Guide: Boc-3,5-Dimethoxy-L-phenylalanine

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Boc-3,5-Dimethoxy-L-phenylalanine*

Cat. No.: *B1503873*

[Get Quote](#)

Executive Summary

This technical guide addresses the procurement, quality control (QC), and application of **Boc-3,5-Dimethoxy-L-phenylalanine** (CAS: 1213596-36-1). As a non-canonical amino acid, this building block is critical in structure-activity relationship (SAR) studies, offering unique electronic properties (electron-rich aromatic system) and steric bulk compared to native Phenylalanine or Tyrosine.

The market for substituted phenylalanines is fragmented. Researchers often face challenges regarding enantiomeric purity (%ee) and positional isomer confusion (e.g., receiving 3,4-dimethoxy instead of 3,5-dimethoxy). This guide establishes a rigorous protocol for vendor selection and incoming material validation to ensure downstream synthetic success.

Chemical Profile & Rational Design

Understanding the physicochemical behavior of this residue is prerequisite to its application. The 3,5-dimethoxy substitution pattern creates a specific electronic environment on the phenyl ring.

Property	Data / Description
Chemical Name	N-(tert-Butoxycarbonyl)-3,5-dimethoxy-L-phenylalanine
CAS Number	1213596-36-1 (Primary); Note: Verify via structure search as indexing varies.
Molecular Formula	C ₁₆ H ₂₃ NO ₆
Molecular Weight	325.36 g/mol
Protecting Group	Boc (Acid-labile, removed by TFA)
Electronic Effect	Electron-donating methoxy groups increase electron density of the aryl ring (π -donor).
Solubility	Soluble in DCM, DMF, DMSO; Low solubility in water.

Scientific Application Context:

- **Receptor Probing:** The methoxy groups act as hydrogen bond acceptors but not donors, allowing differentiation between H-bonding and hydrophobic interactions in receptor pockets.
- **Metabolic Stability:** The 3,5-substitution blocks metabolic oxidation at these positions, potentially extending the half-life of peptide drugs.
- **Fluorescence:** Methoxy-substituted phenylalanines often exhibit altered fluorescence quantum yields, serving as intrinsic probes.

Commercial Supply Landscape

The supply chain for **Boc-3,5-Dimethoxy-L-phenylalanine** is tiered. Unlike standard amino acids (e.g., Boc-Ala-OH), this is a "Tier 2" specialty building block.

Supplier Categorization

Tier	Supplier Type	Recommended Vendors	Use Case
1	Global Catalog	Bachem, Sigma-Aldrich (Merck), Chem-Impex	High reliability, complete CoA, small scale (1g - 25g). Best for GLP work.
2	Building Block Specialists	Enamine, Combi-Blocks, BLD Pharm	Broadest inventory of analogs. Good balance of cost/quality.
3	Custom/CRO	WuXi AppTec, PharmBlock	Multi-kilogram scale-up. Requires strict external QC validation.

The "Isomer Trap" Warning

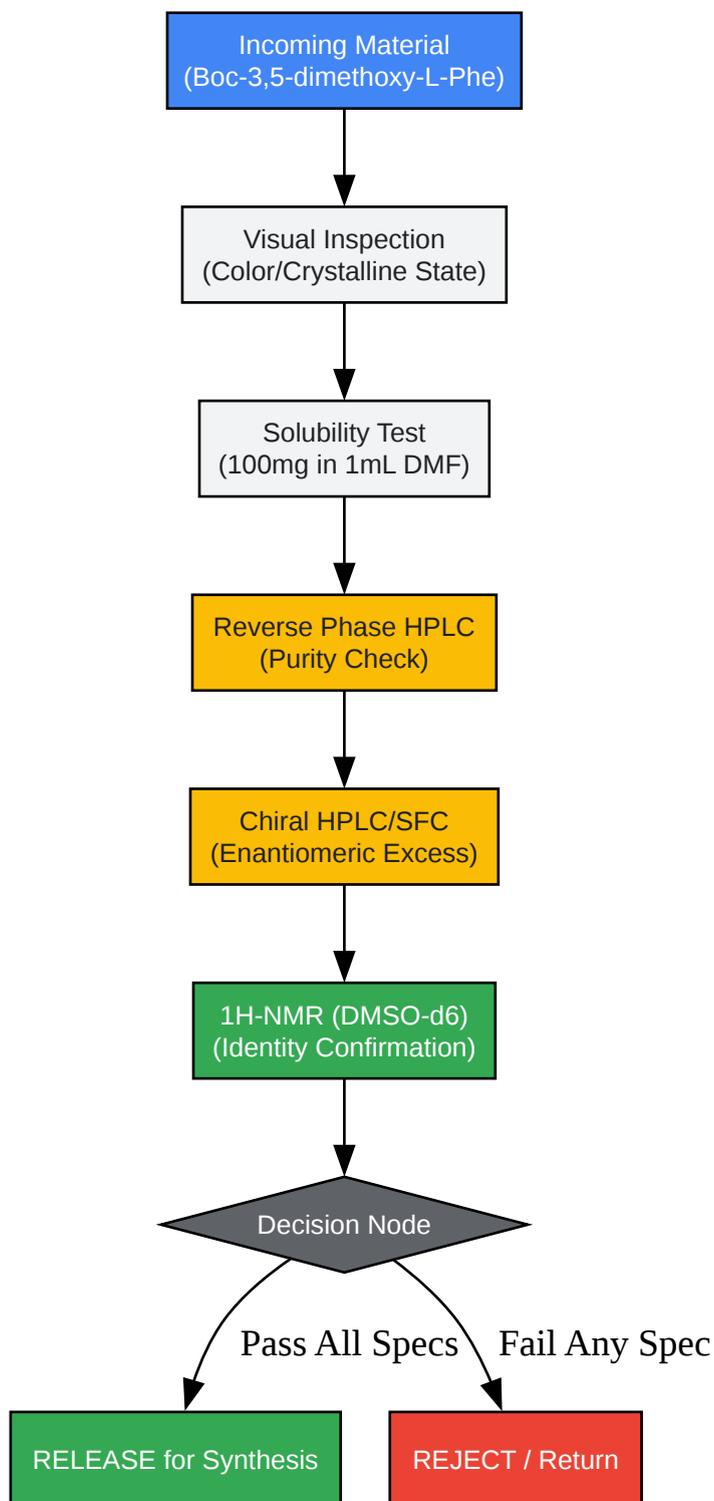
A common procurement failure mode is the accidental purchase of the 3,4-dimethoxy isomer (CAS: 218457-71-7) or the D-enantiomer.

- Directive: Always search by CAS and Chemical Structure. Do not rely solely on text names in vendor portals.

Quality Control (QC) Protocol: A Self-Validating System

Trustworthiness Pillar: Do not assume the label is correct. Implement the following incoming inspection workflow. This system ensures that only material meeting >98% purity and >99% ee enters the synthesis pipeline.

QC Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Incoming Quality Control Workflow. A sequential failure mode analysis where any step failure triggers rejection.

Analytical Specification Table

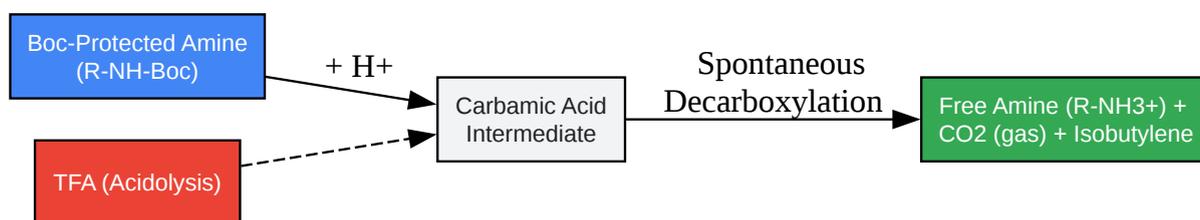
Test	Method	Acceptance Criteria	Rationale
Appearance	Visual	White to off-white powder	Yellowing indicates oxidation or free amine degradation.
Purity	RP-HPLC (C18)	≥ 98.0% (Area)	Impurities >2% can cause truncation in SPPS.
Chiral Purity	Chiral HPLC/SFC	≥ 99.0% ee (L-isomer)	D-isomer contamination ruins secondary structure (α -helices).
Identity	¹ H-NMR (300+ MHz)	Conforms to structure	Confirm 3,5-substitution pattern (singlet ~3.7 ppm for OMe).
Specific Rotation	Polarimetry	Matches CoA \pm 2°	Quick check for gross enantiomeric errors.

Utilization in Solid-Phase Peptide Synthesis (SPPS)

Expertise & Experience: While Fmoc chemistry is standard, Boc chemistry is preferred for "difficult" sequences prone to aggregation, as the TFA deprotection breaks up secondary structures more effectively than piperidine.

Deprotection Mechanism

The Boc group is acid-labile. In the presence of Trifluoroacetic acid (TFA), it undergoes acidolysis to yield the free amine, CO₂, and isobutylene (gas).



[Click to download full resolution via product page](#)

Figure 2: Acidolytic cleavage of the Boc protecting group.

Step-by-Step Coupling Protocol

- Resin Selection: Use PAM or MBHA resin for Boc chemistry.
- Deprotection:
 - Treat resin with 50% TFA in DCM (2 x 1 min, then 1 x 20 min).
 - Critical Step: Scavengers (e.g., anisole) are usually not needed for Boc removal alone, but if the peptide contains Trp/Met, add 5% scavenger cocktail.
- Neutralization:
 - Wash with DCM.
 - Neutralize with 10% Diisopropylethylamine (DIEA) in DCM (2 x 2 min).
- Activation & Coupling:
 - Dissolve Boc-3,5-dimethoxy-L-Phe (3.0 eq) in minimal DMF/DCM.
 - Add HBTU (2.9 eq) and DIEA (6.0 eq).
 - Reaction Time: 45–60 minutes.
 - Monitoring: Perform Kaiser Test (Ninhydrin). If blue (positive), re-couple.

Safety Note: TFA is highly corrosive. Perform all deprotection steps in a fume hood.

References

- ChemicalBook. (2025). N-Boc-3,5-dimethoxy-L-phenylalanine Properties and Suppliers.[Link](#)
- Bachem. (2024).[1][2] Peptide Synthesis Guide: Boc vs Fmoc Strategies.[Link](#)
- Organic Chemistry Portal. (2023). Boc Protecting Group Chemistry and Stability.[3][Link](#)
- BLD Pharm. (2025). Product Analysis: N-Boc-3,5-difluoro-L-phenylalanine (Analog Reference).[Link](#)
- Beilstein Journal of Organic Chemistry. (2011). Synthesis of Boc-protected amines and analytical characterization.[Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. orgsyn.org [orgsyn.org]
- 2. Direct asymmetric synthesis of β -branched aromatic α -amino acids using engineered phenylalanine ammonia lyases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Boc-Protected Amino Groups [[organic-chemistry.org](https://www.organic-chemistry.org)]
- To cite this document: BenchChem. [Technical Procurement & Utilization Guide: Boc-3,5-Dimethoxy-L-phenylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1503873#commercial-suppliers-of-boc-3-5-dimethoxy-l-phenylalanine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com